

# metabolites of tiagabine hydrochloride 5-oxo-tiagabine

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## Compound Focus: Tiagabine Hydrochloride

CAS No.: 145821-59-6

Cat. No.: S545321

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## Identified Metabolites of Tiagabine

The metabolism of **Tiagabine hydrochloride** involves at least two primary pathways according to official labeling and pharmacological databases [1] [2] [3]. The known metabolites are summarized in the table below:

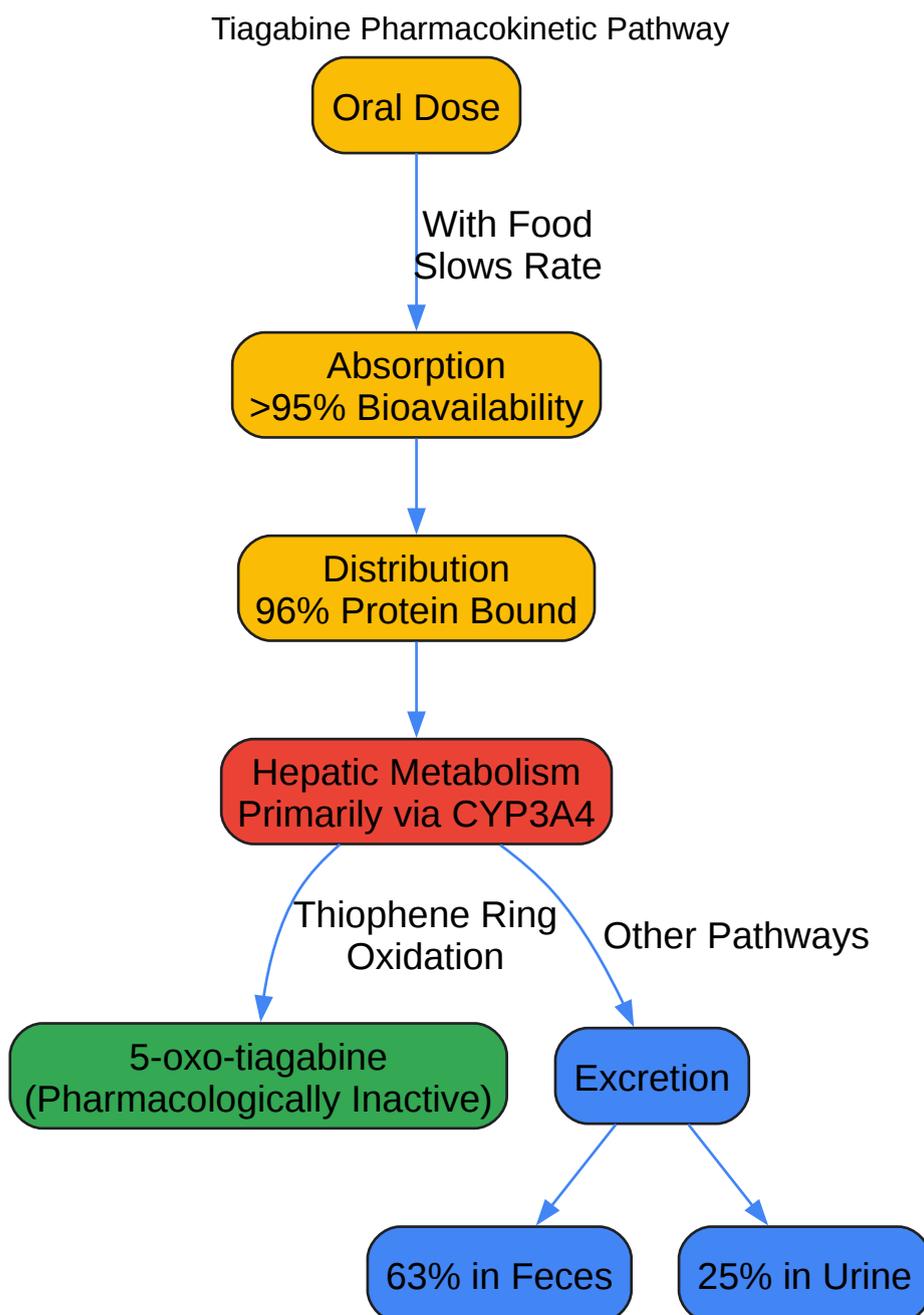
Metabolite Name	Pathway of Formation	Pharmacological Activity	Excretion Route
5-oxo-tiagabine [1]	Thiophene ring oxidation	Inactive [1]	Urine and Feces (as metabolites) [1] [2]
Other Unidentified Metabolites	Glucuronidation [1]	Not specified (likely inactive)	Urine and Feces (as metabolites) [1] [2]
Other Unidentified Metabolites	Not fully elucidated [1]	Not specified	Urine and Feces (as metabolites) [1] [2]

The metabolic transformation is primarily mediated by the hepatic cytochrome P450 enzyme system, specifically the **CYP3A4 isoform**, though the contribution of other enzymes like CYP1A2, CYP2D6, or

CYP2C19 cannot be ruled out [1] [3]. Only about 2% of the administered dose is excreted unchanged in the urine [1] [2].

## Pharmacokinetics and Metabolism Pathway

The following diagram summarizes the overall journey of **tiagabine hydrochloride** in the body, from absorption to excretion, including the point where the 5-oxo-tiagabine metabolite is formed:



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## References

1. TIAGABINE HYDROCHLORIDE- tiagabine tablet - DailyMed [[dailymed.nlm.nih.gov](https://dailymed.nlm.nih.gov)]
2. Tiagabine: Uses, Interactions, Mechanism of Action [[go.drugbank.com](https://go.drugbank.com)]
3. Tiagabine [[en.wikipedia.org](https://en.wikipedia.org)]

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